

Comparing the efficacy of potassium cyanide with alternative leaching agents for gold

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Compound of Interest

Compound Name: Potassium cyanide

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A Comparative Guide to Gold Leaching Agents: Cyanide vs. Eco-Friendly Alternatives

For researchers, scientists, and drug development professionals, the efficient and selective extraction of gold is a critical process. For over a century, cyanidation has been the dominant method for gold leaching due to its high efficacy and cost-effectiveness. However, the extreme toxicity of cyanide and the associated environmental risks have driven significant research into safer, more sustainable alternatives. This guide provides an objective comparison of the efficacy of traditional **potassium cyanide** with promising alternative leaching agents: thiosulfate, glycine, and chloride. The comparison is supported by experimental data, detailed methodologies, and visual representations of the chemical pathways and workflows.

Executive Summary

While **potassium cyanide** remains a highly effective lixiviant for gold, its toxicity is a major drawback. Thiosulfate and glycine are emerging as non-toxic alternatives that can achieve comparable, and in some cases superior, gold recovery rates, particularly for specific ore types like carbonaceous or copper-rich ores. Chloride leaching presents another alternative, especially in saline environments. The choice of leaching agent ultimately depends on a variety of factors including the ore mineralogy, process economics, and environmental regulations.

Data Presentation: A Quantitative Comparison

The following tables summarize the performance of **potassium cyanide** and its alternatives based on key experimental data.

Table 1: Gold Recovery from Ores

Leaching Agent	Ore Type	Gold Recovery (%)	Leaching Time (hours)	Reagent Concentration	Reference
Potassium Cyanide	Auriferous Ore	89.8%	24	Not Specified	[1]
Low-grade Refractory	~86.5%	4	6 g/dm ³	[2]	
Thiosulfate	Auriferous Ore	58%	6	0.7 M Sodium Thiosulfate, 2 mM Copper Sulfate	[1]
Refractory Sulfide Ore	~93% (within 3 hours)	3	0.2 M Ammonium Thiosulfate, 0.9 M Ammonia, 1.2 mM Copper	[3]	
Glycine	Auriferous Ore	70%	50	Not Specified	[1]
Oxide Gold Ore	81.41%	48	3 M Glycine		
Witwatersrand Tailings	91.4%	24 (after pre-treatment)	1.5 M Glycine, 2 g/L Copper Ions		
Thiosulfate-Glycine	Auriferous Ore	89.3%	6	0.7 M Thiosulfate, 1.75 M Glycine, 5 mM Copper Sulfate	[2]
Chloride	Refractory Concentrate	~93%	Not Specified	Not Specified	[4]

Table 2: Gold Recovery from E-Waste

Leaching Agent	E-Waste Type	Gold Recovery (%)	Leaching Time (hours)	Reagent Concentration	Reference
Aqua Regia (HCl/HNO ₃)	CPUs	82.3%	Not Specified	3:1 HCl:HNO ₃	[5]
Thiosulfate	E-waste	92%	2.5	0.1 M Na ₂ SO ₃ , 0.03 M Cu ²⁺ , 0.5 M NH ₄ ⁺	[6]
Glycine-Thiosulfate	PCBs	93.7%	48	60 mM Thiosulfate, 0.5 M Glycine	[7]

Experimental Protocols

Detailed methodologies for the key leaching experiments are provided below to ensure reproducibility.

Potassium Cyanide Leaching (Baseline for Ore)

Objective: To establish a baseline for gold recovery from an auriferous ore using conventional cyanidation.

Materials:

- Auriferous ore, ground to a fine powder
- Potassium cyanide** (KCN) or Sodium cyanide (NaCN) solution
- Lime (CaO) for pH adjustment
- Deionized water
- Leaching vessel (e.g., bottle roller or stirred tank reactor)

- Filtration apparatus
- Analytical equipment for gold quantification (e.g., Atomic Absorption Spectrometry - AAS or Inductively Coupled Plasma - Optical Emission Spectrometry - ICP-OES)

Procedure:

- Ore Characterization: Characterize the ore for its gold content and mineralogical composition using standard analytical techniques.
- Pulp Preparation: Prepare a slurry of the ground ore with a specific solid-to-liquid ratio (e.g., 1:1 by mass) in the leaching vessel.[8]
- pH Adjustment: Add lime (e.g., 1 kg/t of ore) to the slurry to raise the pH to a target of 10.5-11 to prevent the formation of toxic hydrogen cyanide gas.[8]
- Cyanide Addition: Introduce a prepared cyanide solution to achieve the desired concentration (e.g., 0.3 kg/t NaCN).[8]
- Leaching: Agitate the slurry at a constant speed (e.g., 720 rpm) and temperature (e.g., 25°C) for a predetermined duration (e.g., 24 hours).[8]
- Sampling and Analysis: Periodically collect samples of the leach solution. Separate the liquid from the solids by filtration.
- Gold Quantification: Analyze the gold concentration in the liquid samples using AAS or ICP-OES to determine the leaching kinetics and final gold recovery.

Thiosulfate-Glycine Leaching of Auriferous Ore

Objective: To evaluate the efficacy of a thiosulfate-glycine system for gold extraction from an auriferous ore.

Materials:

- Auriferous ore, ground to a fine powder
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)

- Glycine ($\text{C}_2\text{H}_5\text{NO}_2$)
- Copper sulfate (CuSO_4) as a catalyst
- Potassium permanganate (KMnO_4) as an oxidant
- Sodium hydroxide (NaOH) for pH adjustment
- Deionized water
- Stirred tank reactor with temperature control
- Filtration apparatus
- AAS or ICP-OES

Procedure:

- Ore Characterization: As described for cyanide leaching.
- Pulp Preparation: Prepare a 15% solids slurry (100 g of ore) in the reactor.[\[2\]](#)
- Reagent Addition: Add sodium thiosulfate to a concentration of 0.7 M, glycine to 1.75 M, and copper sulfate to 5 mM.[\[2\]](#)
- pH and Temperature Adjustment: Adjust the pH to 9.3 using NaOH and maintain the temperature at 60°C.[\[2\]](#)
- Oxidant Addition: Add potassium permanganate to a concentration of 0.004 M at the beginning of the leach and then every 2 hours.[\[2\]](#)
- Leaching: Agitate the slurry at 750 RPM for 6 hours.[\[2\]](#)
- Sampling and Analysis: Collect and analyze solution samples at regular intervals to determine gold recovery.

Glycine Leaching of Gold Mine Tailings

Objective: To investigate gold extraction from Witwatersrand gold mine tailings using glycine with permanganate pre-treatment.

Materials:

- Witwatersrand gold mine tailings
- Glycine
- Potassium permanganate
- Copper sulfate
- Deionized water
- Leaching vessel
- Filtration apparatus
- AAS or ICP-OES

Procedure:

- Tailings Characterization: Analyze the tailings for gold content and mineralogy.
- Pre-treatment: Prepare a slurry of the tailings and pre-treat with a 2 g/L potassium permanganate solution for 24 hours.[\[9\]](#)
- Leaching Slurry Preparation: After pre-treatment, prepare a leaching slurry with a solid-liquid ratio of 50 g/L.[\[9\]](#)
- Reagent Addition: Add glycine to a concentration of 1.5 M and copper ions to 2 g/L.[\[9\]](#)
- pH Adjustment: Adjust the pH of the slurry to 12.[\[9\]](#)
- Leaching: Conduct the leaching for 24 hours under agitation.
- Analysis: Determine the final gold extraction by analyzing the pregnant leach solution.

Chloride Leaching of Refractory Gold Concentrate

Objective: To extract gold from a refractory concentrate using a chloride-based lixiviant.

Materials:

- Refractory gold concentrate
- Hydrochloric acid (HCl)
- Magnesium chloride (MgCl_2)
- Oxidant (e.g., chlorine gas or sodium chlorate)
- Leaching reactor
- Filtration system
- Analytical instrumentation for gold analysis

Procedure:

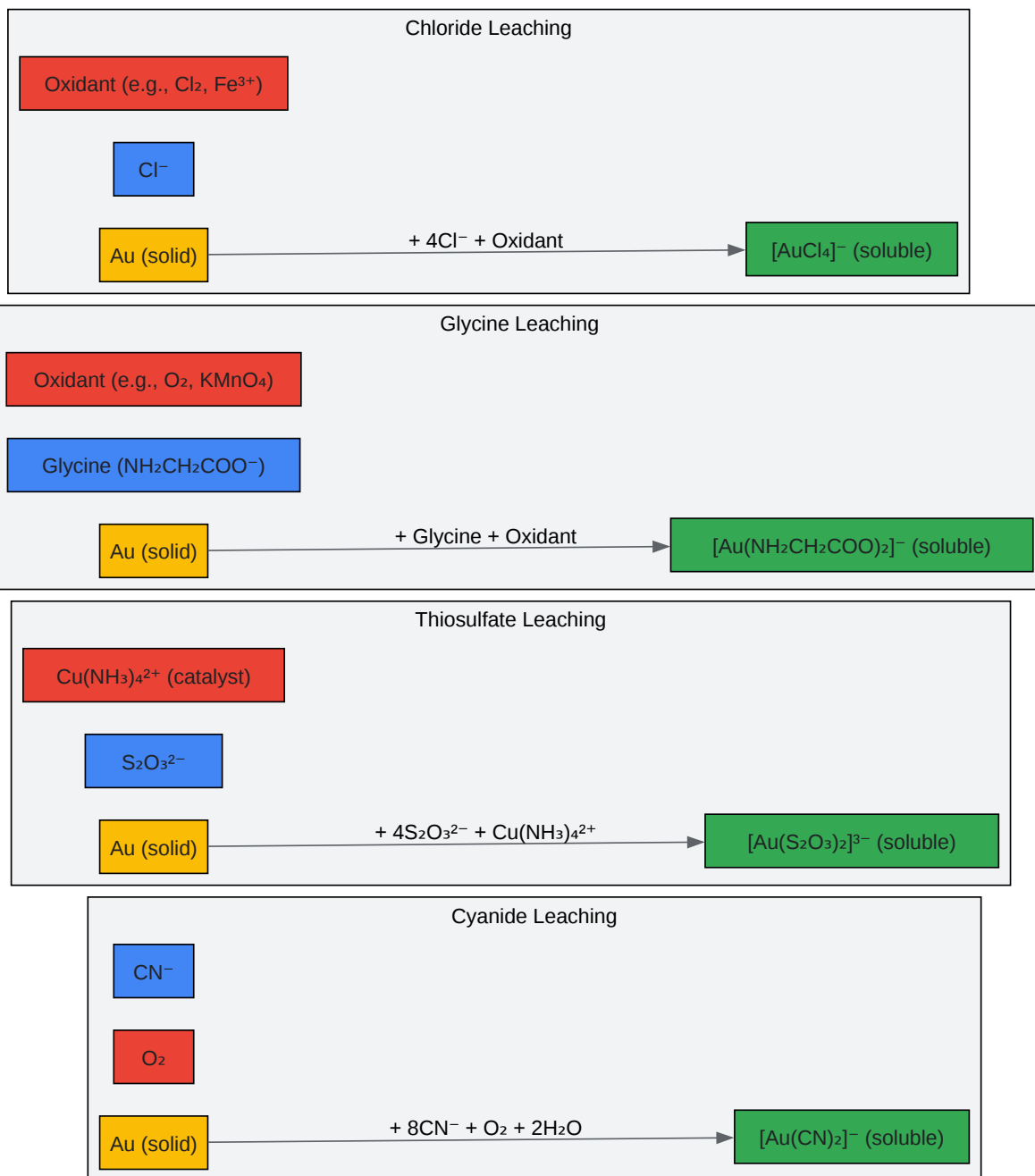
- Concentrate Characterization: Determine the gold content and mineralogical composition of the concentrate.
- Lixiviant Preparation: Prepare a leaching solution containing hydrochloric acid (e.g., 4N) and magnesium chloride (e.g., 250 g/L).[\[6\]](#)
- Leaching:
 - Conduct a two-stage leach at atmospheric pressure.
 - First stage: Leach at a temperature of 70-75°C for 2 hours.[\[6\]](#)
 - Perform a liquid/solid separation.
 - Second stage: Leach the solids from the first stage at 90-95°C for 2 hours.[\[6\]](#)

- Maintain the oxidation potential (Eh) of the solution at a minimum of 900 mV, and preferably between 1050-1150 mV, through the addition of an oxidant.[6]
- Solid-Liquid Separation: After the second stage, separate the pregnant leach solution from the solid residue.
- Gold Recovery: Recover the dissolved gold from the pregnant solution using methods such as solvent extraction or adsorption on activated carbon.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the chemical reaction pathways for each leaching agent and the general experimental workflows.

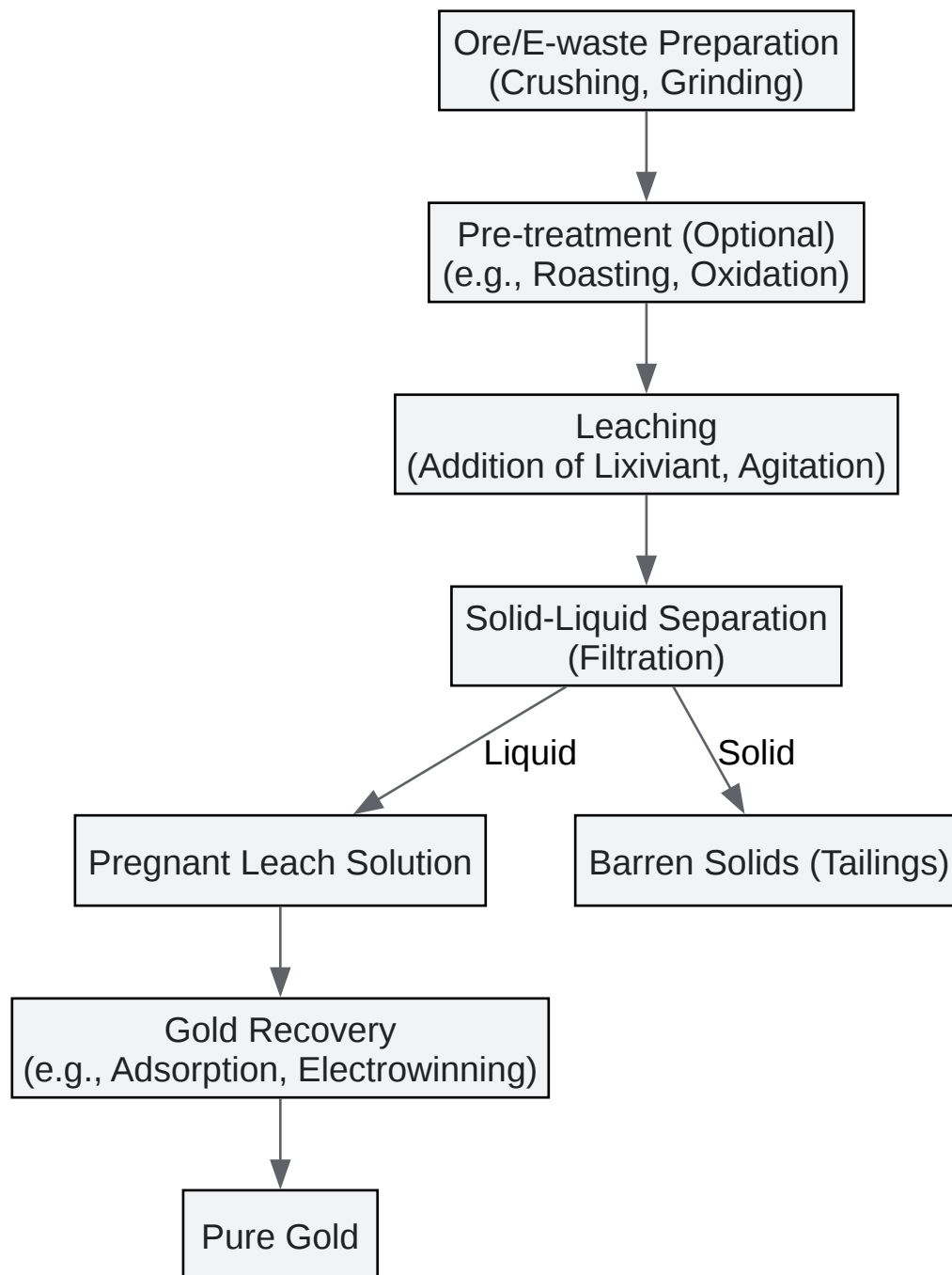
Gold Leaching Reaction Pathways



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Caption: Chemical reaction pathways for gold dissolution by different leaching agents.

General Experimental Workflow for Gold Leaching



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Caption: A generalized experimental workflow for the hydrometallurgical extraction of gold.

Conclusion

The choice of a gold leaching agent is a complex decision that requires a thorough evaluation of efficacy, cost, environmental impact, and the specific characteristics of the source material. While **potassium cyanide** has long been the industry standard, the development of less toxic and, in some cases, more efficient alternatives like thiosulfate and glycine, offers promising avenues for more sustainable gold extraction. The thiosulfate-glycine hybrid system, in particular, demonstrates the potential for achieving high gold recovery in significantly shorter leaching times compared to traditional cyanidation. Chloride leaching also presents a viable option, especially for refractory ores. Continued research and optimization of these alternative methods are crucial for the future of environmentally responsible gold production.

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References

- 1. Gold Leaching from an Auriferous Ore by Alkaline Thiosulfate–Glycine–Copper Solution | MDPI [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. 911metallurgist.com [911metallurgist.com]
- 4. 911metallurgist.com [911metallurgist.com]
- 5. ehemj.com [ehemj.com]
- 6. US9732398B2 - Chloride process for the leaching of gold - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. researchpublish.com [researchpublish.com]
- 9. saimm.co.za [saimm.co.za]
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